

An In-depth Technical Guide to the Ozone Depletion Potential of HCFC-225da

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Compound of Interest

Compound Name: *1,2-Dichloro-1,1,3,3,3-pentafluoropropane*

Cat. No.: *B1293494*

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This technical guide provides a comprehensive overview of the ozone depletion potential (ODP) of the hydrochlorofluorocarbon HCFC-225da. Designed for researchers, scientists, and drug development professionals, this document delves into the atmospheric chemistry, quantitative data, and methodologies used to determine the environmental impact of this compound.

Quantitative Data Summary

The following table summarizes the key environmental metrics for HCFC-225da and its isomer, HCFC-225ca, with the benchmark ozone-depleting substance, CFC-11, provided for comparison. This data is crucial for understanding the relative impact of these compounds on the Earth's ozone layer and climate.

Compound	Chemical Formula	CAS Number	Ozone Depletion Potential (ODP)	Global Warming Potential (GWP, 100-year)	Atmospheric Lifetime (years)
HCFC-225da	$\text{CClF}_2\text{CHClCF}_3$	431-86-7	0.071	525	16.3
HCFC-225ca	$\text{CHCl}_2\text{CF}_2\text{CF}_3$	422-56-0	0.025	127	1.9
CFC-11	CCl_3F	75-69-4	1.0 (by definition)	4750	45

Note: HCFC-225 is often found as a commercial mixture, AK-225, which is a blend of HCFC-225ca and HCFC-225cb.

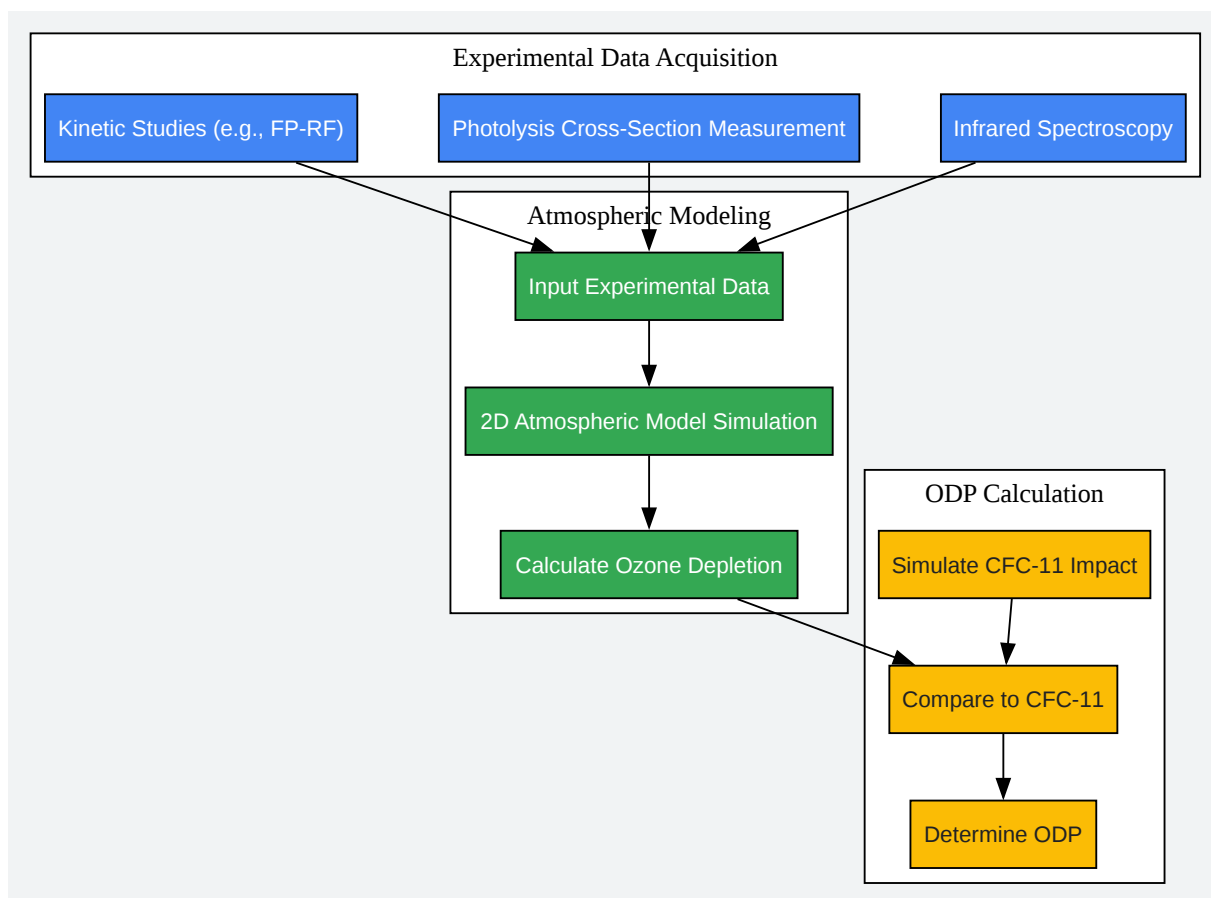
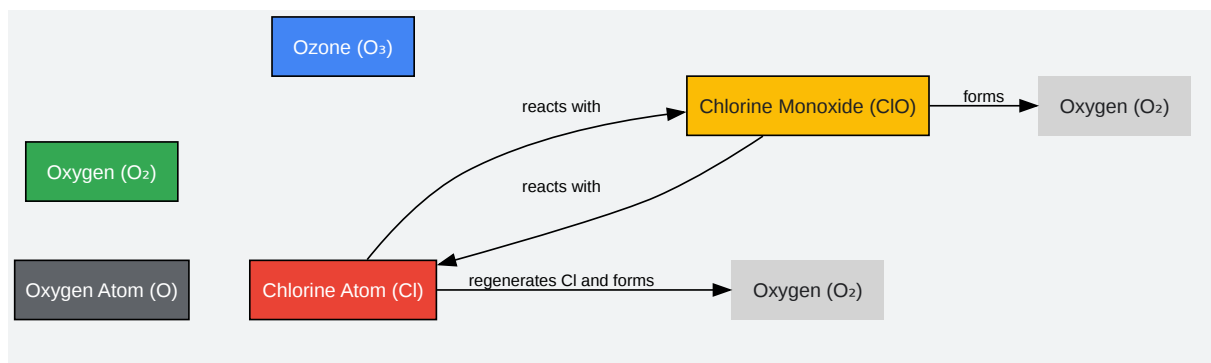
Atmospheric Chemistry and Ozone Depletion Mechanism

Hydrochlorofluorocarbons (HCFCs) are less damaging to the ozone layer than chlorofluorocarbons (CFCs) because the presence of hydrogen atoms in their structure makes them susceptible to degradation in the lower atmosphere (troposphere) by hydroxyl (OH) radicals. This reduces the amount of chlorine that can reach the stratosphere, where the ozone layer is located. However, a fraction of HCFC molecules do reach the stratosphere, where they contribute to ozone depletion.

The primary mechanism for the ozone-depleting activity of HCFC-225da involves two key stages:

- **Photodissociation:** In the stratosphere, intense ultraviolet (UV) radiation breaks the carbon-chlorine bonds in the HCFC-225da molecule, releasing a chlorine atom (Cl).
- **Catalytic Ozone Destruction:** The released chlorine atom then acts as a catalyst in a cycle that repeatedly destroys ozone molecules (O_3). A single chlorine atom can destroy thousands of ozone molecules before it is removed from the stratosphere.

The following diagram illustrates the catalytic cycle of ozone depletion initiated by a chlorine atom from a substance like HCFC-225da.



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